

Technical Guide: Stability and Storage of N,N-diallyl-4-methylbenzenesulfonamide

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Compound of Interest

Compound Name: *N,N-diallyl-4-methylbenzenesulfonamide*

Cat. No.: B1267651

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for **N,N-diallyl-4-methylbenzenesulfonamide**. The information is compiled from publicly available data and general chemical principles to ensure the integrity of the compound for research and development purposes.

Chemical Properties

Property	Value
CAS Number	50487-72-4
Molecular Formula	C ₁₃ H ₁₇ NO ₂ S
Molecular Weight	251.35 g/mol
Appearance	Colorless to light yellow/orange clear liquid or solid

Recommended Storage Conditions

Proper storage is crucial to maintain the stability and purity of **N,N-diallyl-4-methylbenzenesulfonamide**. The following conditions are recommended based on supplier information and the chemical nature of the compound.

Parameter	Recommended Condition	Rationale
Temperature	2–8°C	Refrigeration minimizes the rate of potential degradation reactions.
Atmosphere	Inert atmosphere (e.g., Argon, Nitrogen)	The diallyl functional groups may be susceptible to oxidation. An inert atmosphere will prevent oxidative degradation.
Light	Store in the dark (amber vial)	To prevent potential photolytic degradation.
Container	Tightly sealed container	Prevents contamination and exposure to moisture.

Stability Profile

While specific quantitative stability studies on **N,N-diallyl-4-methylbenzenesulfonamide** are not extensively available in public literature, the stability can be inferred from the behavior of its core functional groups: the sulfonamide and the N,N-diallyl moieties.

Hydrolytic Stability

The sulfonamide group is generally considered to be hydrolytically stable, particularly at neutral to alkaline pH.

pH	Stability at 25°C
Acidic (pH < 7)	Potentially less stable; hydrolysis may be catalyzed.
Neutral (pH 7)	Generally stable (Half-life > 1 year).
Alkaline (pH > 7)	Generally stable (Half-life > 1 year).

Note: This data is based on general studies of the sulfonamide functional group and should be considered as a guideline. Empirical testing for the specific compound is recommended for critical applications.

Thermal Stability

The thermal stability of **N,N-diallyl-4-methylbenzenesulfonamide** has not been publicly documented in detail. However, general information on sulfonamides suggests they possess good thermal stability.

- General Handling: Avoid exposure to high temperatures and sources of ignition.
- Hazardous Decomposition: Upon thermal decomposition, hazardous products such as carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and sulfur oxides (SO_x) may be formed.

Reactivity of the Diallyl Group

The N,N-diallyl groups are potential sites of reactivity and degradation. The double bonds can be susceptible to:

- Oxidation: Leading to the formation of epoxides, diols, or other oxidation products.
- Addition Reactions: The double bonds can react with various reagents.
- Polymerization: The allyl groups could potentially undergo polymerization, especially in the presence of initiators or upon exposure to heat or light.

Experimental Protocols

Detailed experimental protocols for the stability testing of **N,N-diallyl-4-methylbenzenesulfonamide** are not readily available. However, a general approach to assessing the stability of a research compound would involve the following:

Objective: To determine the degradation of **N,N-diallyl-4-methylbenzenesulfonamide** under various stress conditions over time.

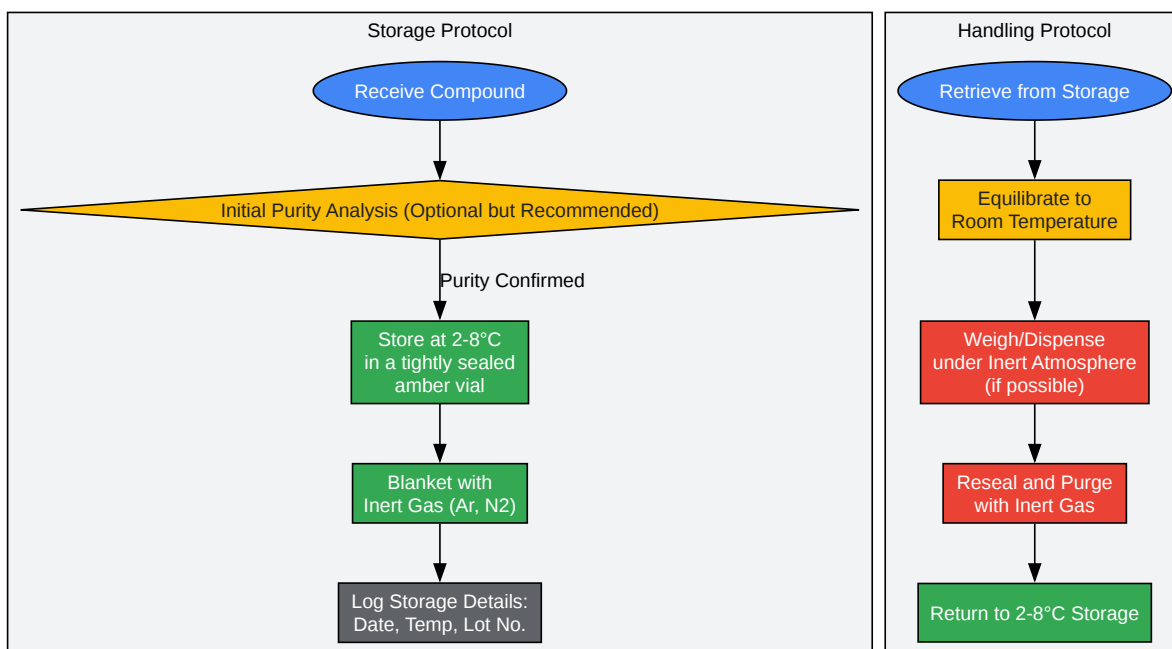
Methodology:

- Sample Preparation: Prepare solutions of **N,N-diallyl-4-methylbenzenesulfonamide** in appropriate solvents.
- Stress Conditions: Expose the samples to a range of conditions, including:
 - Temperature: Elevated temperatures (e.g., 40°C, 60°C) and refrigerated conditions (2-8°C).
 - Humidity: High humidity environments.
 - Light: Exposure to UV and visible light.
 - pH: Acidic, neutral, and alkaline solutions.
- Time Points: Analyze samples at predetermined time intervals (e.g., 0, 1, 3, 6, 12 months).
- Analysis: Utilize a validated stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Mass Spectrometry (MS), to quantify the parent compound and detect any degradation products.

Visualizations

Logical Flow for Handling and Storage

The following diagram illustrates the decision-making process for the proper handling and storage of **N,N-diallyl-4-methylbenzenesulfonamide** to ensure its stability.

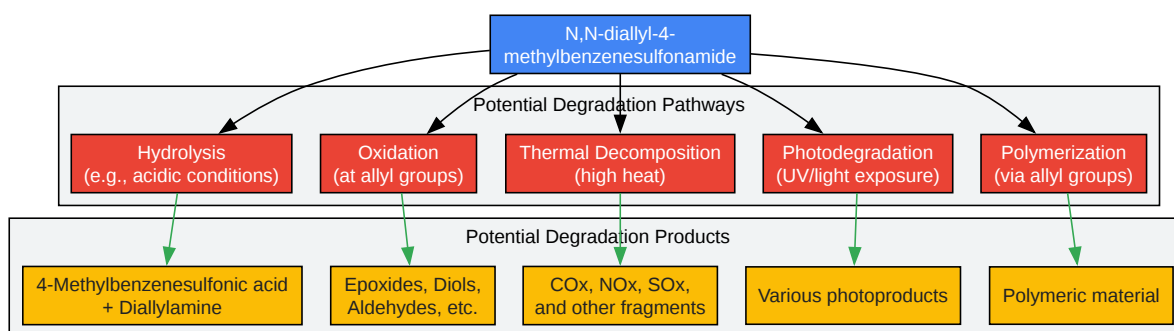


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Caption: Recommended Handling and Storage Workflow.

Potential Degradation Pathways

This diagram outlines the potential degradation pathways for **N,N-diallyl-4-methylbenzenesulfonamide** based on its chemical structure.



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Caption: Inferred Degradation Pathways.

Disclaimer: This document is intended for informational purposes only and is based on currently available public information. It is not a substitute for rigorous empirical stability testing. Researchers should always perform their own stability studies to ensure the quality and integrity of **N,N-diallyl-4-methylbenzenesulfonamide** for their specific applications. Always consult the Safety Data Sheet (SDS) for detailed safety and handling information.

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